# In-Depth Technical Guide: 5,5'-Dimethoxylariciresinol 4-O-glucoside

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *5,5'-Dimethoxylariciresinol 4-O-glucoside* |
| *CAS No.:* | *154418-16-3* |
| *Cat. No.:* | *B1181717* |

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, biological activities, and experimental data related to **5,5'-Dimethoxylariciresinol 4-O-glucoside**, a natural compound with potential applications in overcoming multidrug resistance in cancer therapy.

## Chemical Identification

CAS Number: 154418-16-3[1]

Synonyms:

- 5,5'-Dimethoxylariciresil 4-O-glucoside
- DMAG
- AKOS032961752

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- FS-10416

## Physicochemical Properties

| Property | Value | Source |
|---|---|---|
| Molecular Formula | C28H38O13 | PubChem |
| Molecular Weight | 582.6 g/mol | PubChem |
| XLogP3-AA | -1.3 | PubChem |
| Hydrogen Bond Donor Count | 6 | PubChem |
| Hydrogen Bond Acceptor Count | 13 | PubChem |
| Rotatable Bond Count | 10 | PubChem |
| Exact Mass | 582.231241 g/mol | PubChem |
| Monoisotopic Mass | 582.231241 g/mol | PubChem |
| Topological Polar Surface Area | 186 Å² | PubChem |
| Heavy Atom Count | 41 | PubChem |
| Complexity | 933 | PubChem |

# Biological Activity: Reversal of Multidrug Resistance

**5,5'-Dimethoxylariciresinol 4-O-glucoside** (DMAG) has been demonstrated to reverse multidrug resistance (MDR) in doxorubicin-resistant human leukemia K562/DOX cells. The primary mechanism is believed to be the inhibition of the drug efflux pump P-glycoprotein (P-gp).

## Quantitative Data

The following tables summarize the key quantitative findings from a study investigating the effects of DMAG on doxorubicin-resistant leukemia cells.[1]

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Table 1: Effect of DMAG on the Cytotoxicity of Doxorubicin in K562/DOX Cells[1]

| Treatment | IC50 of Doxorubicin (μM) |
|---|---|
| Doxorubicin alone | 34.93 ± 1.37 |
| Doxorubicin + 1.0 μM DMAG | 12.51 ± 1.28 |

Table 2: Effect of DMAG on Doxorubicin-Induced Apoptosis in K562/DOX Cells[1]

| Treatment | Apoptosis Rate (%) after 24h | Apoptosis Rate (%) after 48h |
|---|---|---|
| Control | Not reported | Not reported |
| 15.0 μM Doxorubicin | ~10% | ~15% |
| 15.0 μM Doxorubicin + 1.0 μM DMAG | ~25% | ~40% |

Table 3: Effect of DMAG on Intracellular Accumulation of Doxorubicin and Rhodamine 123 in K562/DOX Cells[1]

| Treatment | Fold Increase in Doxorubicin Fluorescence | Percentage Increase in Rhodamine 123 Fluorescence |
|---|---|---|
| 1.0 μM DMAG | 2.3-fold | 49.11% |

# Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.[1]

## Cell Culture

- Cell Lines: Doxorubicin-sensitive human leukemia K562 cells and doxorubicin-resistant K562/DOX cells.

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- Culture Medium: RPMI-1640 medium supplemented with 10% heat-inactivated fetal bovine serum, 100 U/mL penicillin, and 100 µg/mL streptomycin.
- Culture Conditions: Cells were maintained at 37°C in a humidified atmosphere with 5% CO2.
- Maintenance of Resistance: K562/DOX cells were cultured in the presence of 1.0 µM doxorubicin to maintain the MDR phenotype. Cells were grown in doxorubicin-free medium for at least one week before experiments.

## MTT Assay for Cytotoxicity

- Cells were seeded into 96-well plates at a density of 5 × 10^4 cells/well.
- After 24 hours, cells were treated with various concentrations of doxorubicin in the presence or absence of a non-toxic concentration of DMAG.
- The cells were incubated for an additional 48 hours.
- 20 µL of MTT solution (5 mg/mL in PBS) was added to each well, and the plates were incubated for 4 hours at 37°C.
- The medium was removed, and 150 µL of DMSO was added to each well to dissolve the formazan crystals.
- The absorbance was measured at 490 nm using a microplate reader.
- The IC50 value (the concentration of drug required to inhibit cell growth by 50%) was calculated.

## Apoptosis Analysis by Hoechst 33342/Propidium Iodide Double Staining

- K562/DOX or K562 cells were seeded into 96-well plates at a density of 1 × 10^4 cells/well.
- After 24 hours, cells were treated with doxorubicin (15.0 µM for K562/DOX and 0.15 µM for K562) in the presence or absence of DMAG for 24 and 48 hours.

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- Cells were then incubated with 5 µg/mL Hoechst 33342 for 10 minutes, followed by the addition of 5 µg/mL propidium iodide (PI) for 15 minutes in the dark.
- The cells were observed and imaged using a fluorescence microscope.
- Apoptotic cells were identified by condensed or fragmented nuclei stained bright blue by Hoechst 33342, while necrotic cells were identified by red staining by PI.

## Intracellular Doxorubicin and Rhodamine 123 Accumulation Assay

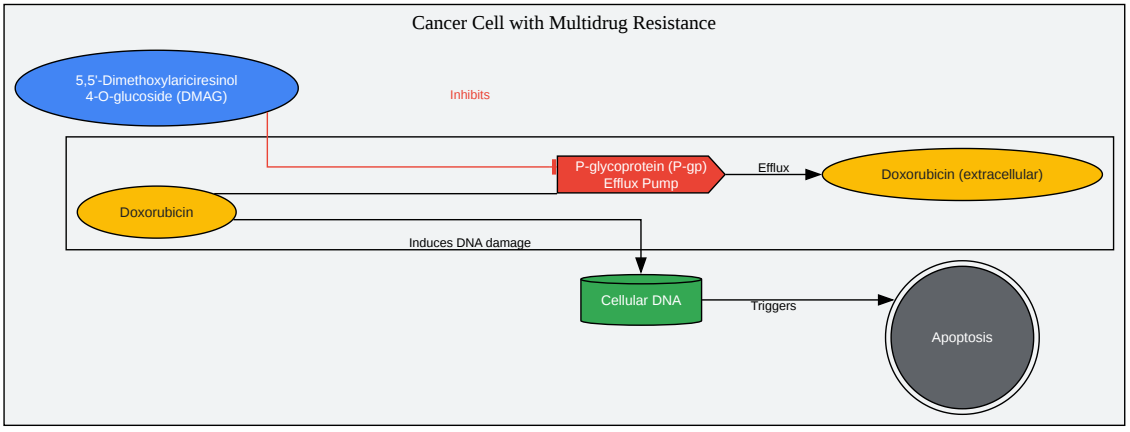
- K562/DOX cells were seeded into 24-well plates at a density of 1 × 10^6 cells/well and incubated for 24 hours.
- The cells were pre-incubated with or without DMAG for 1 hour.
- For doxorubicin accumulation, cells were then incubated with 15.0 µM doxorubicin for 1 hour.
- For rhodamine 123 accumulation, cells were incubated with 5.0 µM rhodamine 123 for 1 hour.
- After incubation, the cells were washed three times with ice-cold PBS.
- The cells were then lysed with 0.1% Triton X-100.
- The fluorescence intensity of the cell lysates was measured using a spectrofluorometer. Doxorubicin was excited at 485 nm and emission was measured at 595 nm. Rhodamine 123 was excited at 485 nm and emission was measured at 535 nm.

## Proposed Mechanism of Action

The experimental data strongly suggest that **5,5'-Dimethoxylariciresinol 4-O-glucoside** reverses multidrug resistance by inhibiting the function of the P-glycoprotein (P-gp) efflux pump.

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Proposed mechanism of DMAG in reversing doxorubicin resistance.




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# References


- 1. Reversal of multidrug resistance by 5,5'-dimethoxylariciresinol-4-O-β-D-glucoside in doxorubicin-resistant human leukemia K562/DOX - PubMed [pubmed.ncbi.nlm.nih.gov]
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